

Minimizing sample loss during multi-step phosphopeptide enrichment

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Compound of Interest

Compound Name: *Phosphoseryl Phosphoserine*

CAS No.: 1492-21-3

Cat. No.: B133479

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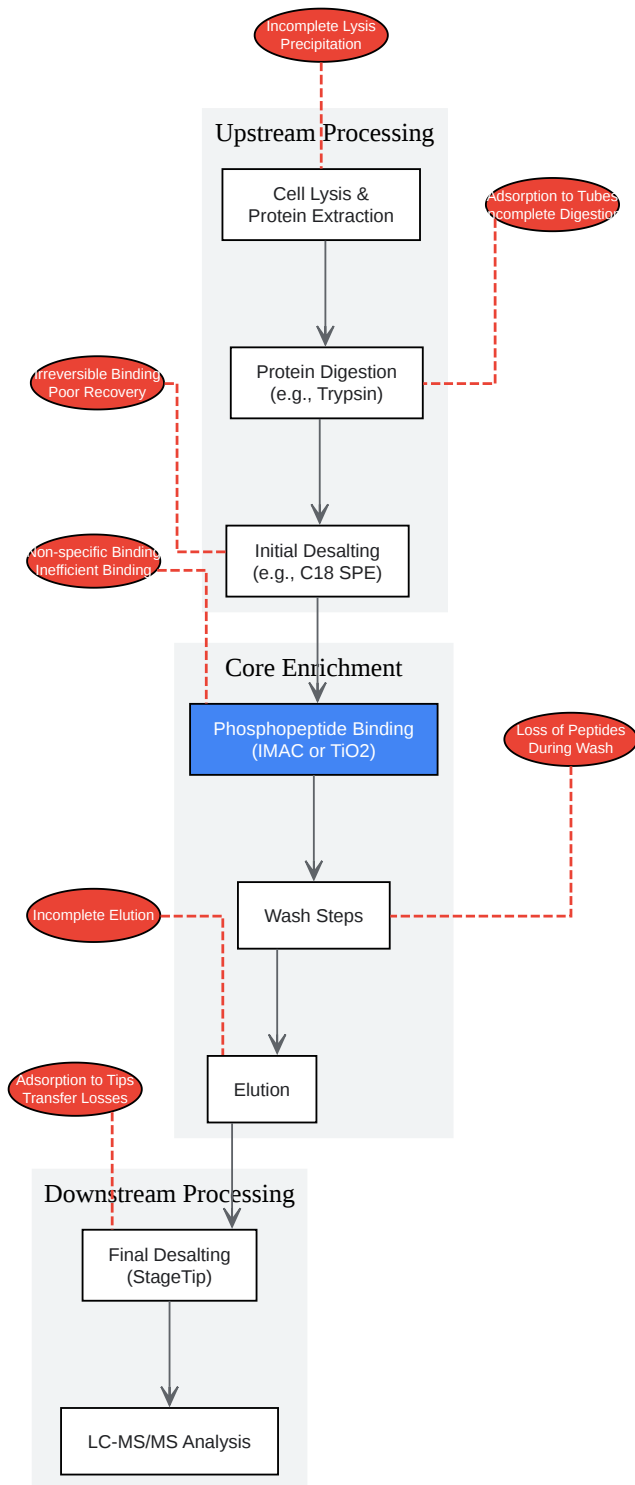
Technical Support Center: Phosphoproteomics Guide: Minimizing Sample Loss During Multi-Step Phosphopeptide Enrichment

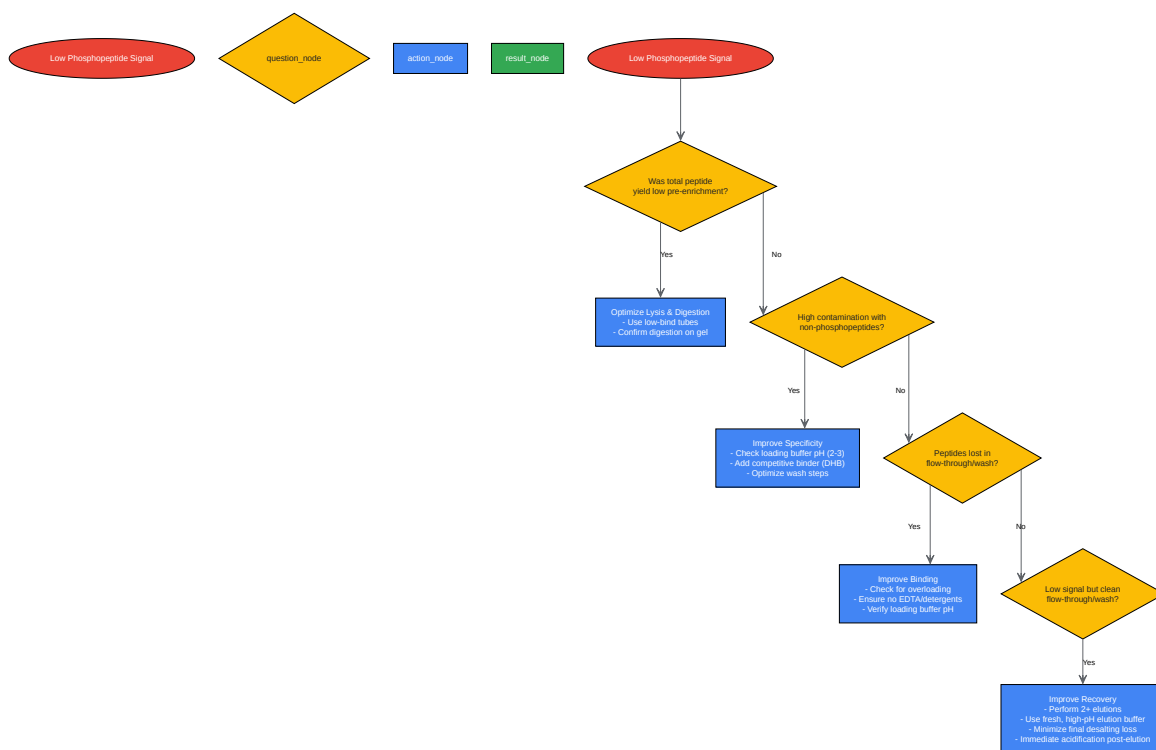
Welcome to the technical support guide for phosphoproteomics. This document is designed for researchers, scientists, and drug development professionals who are looking to optimize their workflows and troubleshoot common issues related to sample loss during phosphopeptide enrichment. As your partner in science, we understand that every peptide counts, especially the low-abundance phosphorylated species that are critical for understanding cellular signaling.

This guide moves beyond simple step-by-step instructions. It delves into the causality behind experimental choices, providing you with the foundational knowledge to not only follow a protocol but to adapt and perfect it for your specific research needs.

Part 1: The Phosphopeptide Enrichment Workflow & Critical Loss Points

Understanding the entire workflow is the first step to identifying where precious sample can be lost. The process is a funnel; losses at early stages are magnified by the end. Below is a visual representation of a typical workflow, highlighting the key stages where vigilance is required.





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